

Application Notes and Protocols for In Vivo Evaluation of Desmethyltrimipramine

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Compound of Interest

Compound Name: *Desmethyltrimipramine*

Cat. No.: *B195984*

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Introduction

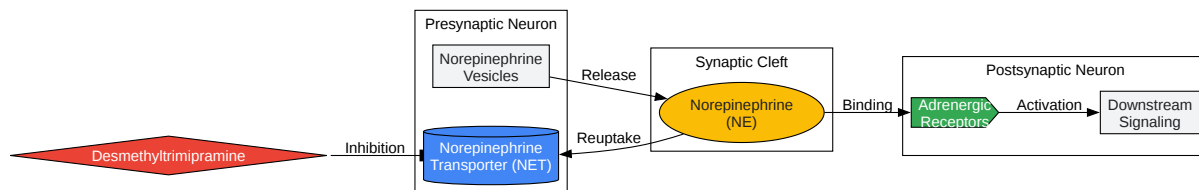
Desmethyltrimipramine is the primary active metabolite of the tricyclic antidepressant (TCA) trimipramine.[1] Like other secondary amine TCAs, it primarily functions as a norepinephrine reuptake inhibitor, with a lesser effect on serotonin reuptake.[1][2] Understanding the in vivo pharmacological profile of **desmethyltrimipramine** is crucial for elucidating its contribution to the therapeutic effects and side-effect profile of its parent compound, trimipramine. These application notes provide detailed protocols for preclinical in vivo studies in rodent models to assess the pharmacokinetic, pharmacodynamic, and behavioral effects of **desmethyltrimipramine**.

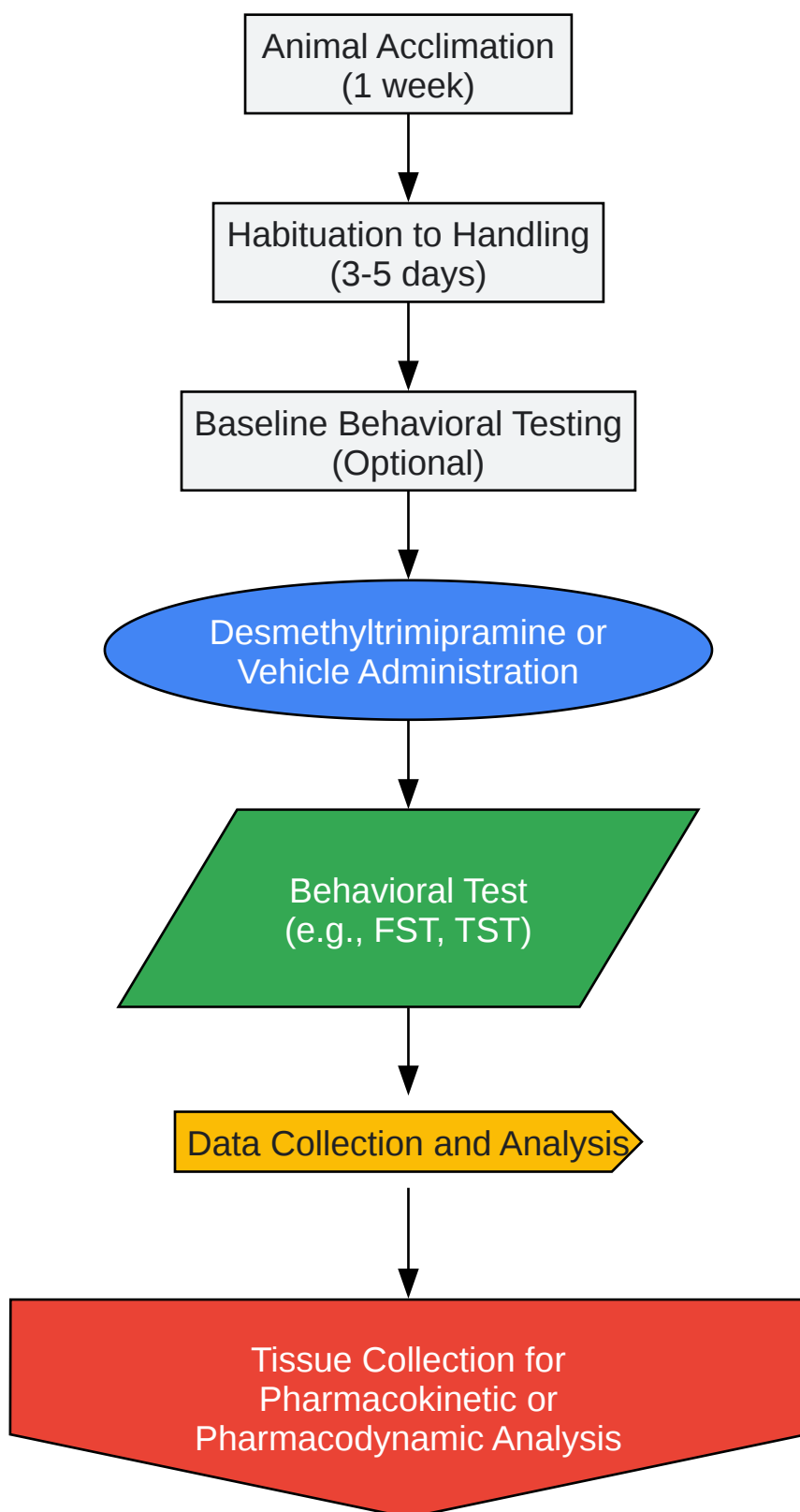
Mechanism of Action

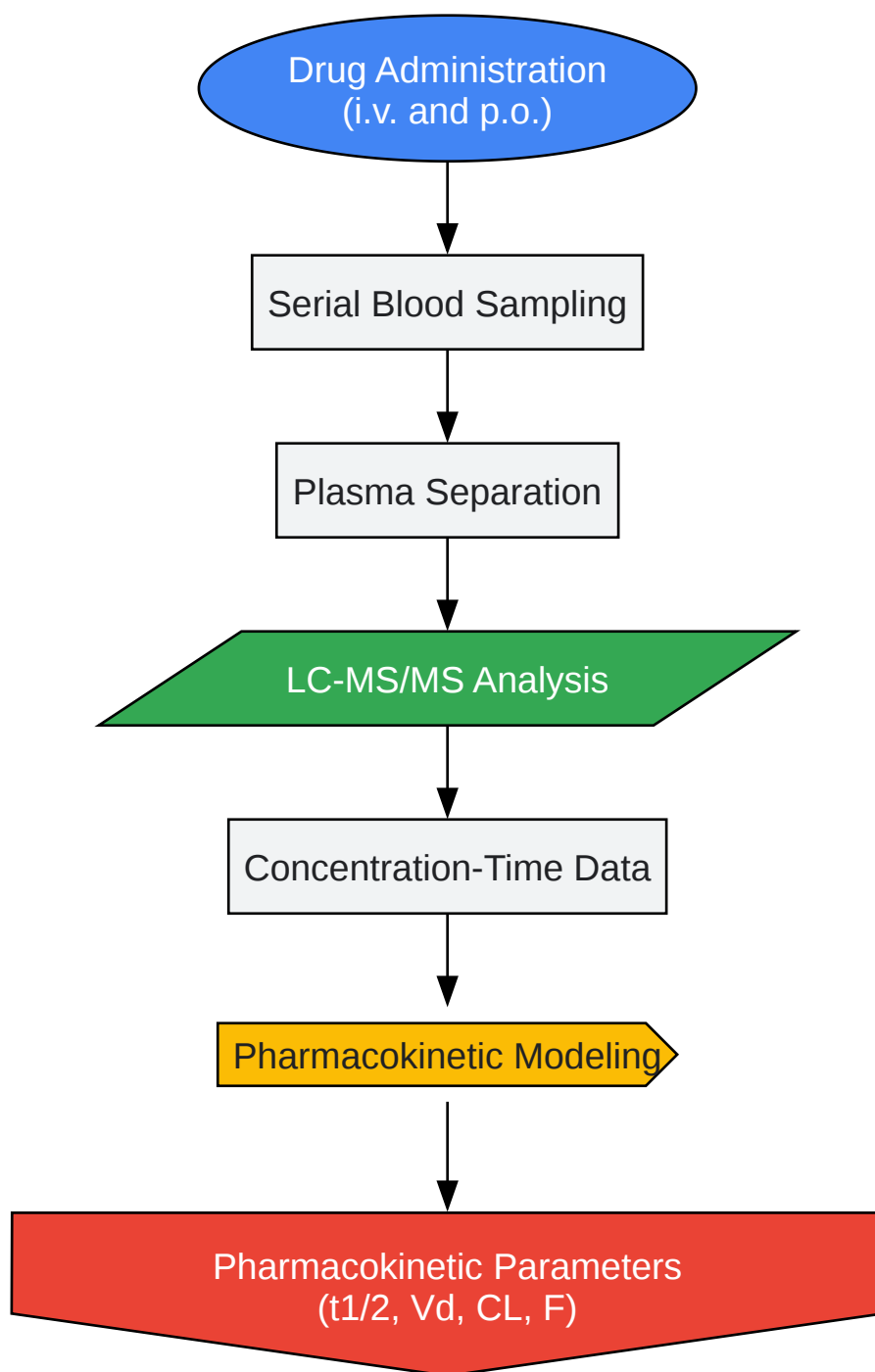
Desmethyltrimipramine exerts its antidepressant effects primarily by inhibiting the reuptake of norepinephrine (NE) and, to a lesser extent, serotonin (5-HT) from the synaptic cleft. This blockage leads to an increased concentration of these neurotransmitters, enhancing neurotransmission.[2][3] Chronic administration of related TCAs has been shown to lead to downstream adaptations, including the down-regulation of β -adrenergic receptors and sensitization of postsynaptic serotonergic receptors.[2]

The inhibitory potency of **desmethyltrimipramine** at human monoamine transporters has been determined in vitro, providing a basis for its neurochemical effects.

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References

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- 2. go.drugbank.com [go.drugbank.com]
- 3. Inhibitory potencies of trimipramine and its main metabolites at human monoamine and organic cation transporters - PubMed [pubmed.ncbi.nlm.nih.gov]
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